

Navigating the Disposal of MitoBADY: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: MitoBADY

Cat. No.: B609059

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Absence of a specific Safety Data Sheet (SDS) for **MitoBADY** necessitates a cautious approach to its disposal, grounded in general laboratory safety principles and an understanding of its chemical constituents. Researchers, scientists, and drug development professionals must prioritize safety and compliance with local and institutional regulations.

MitoBADY, a mitochondria-selective Raman probe, is a valuable tool in live cell imaging.[1] While shipped as a non-hazardous chemical for research purposes, proper disposal is crucial to maintain a safe laboratory environment.[2] This guide provides essential information on the chemical properties of **MitoBADY** and outlines a general procedure for its disposal, in the absence of a dedicated SDS.

Chemical and Physical Properties of MitoBADY

A comprehensive understanding of a substance's properties is the first step toward safe handling and disposal. Below is a summary of the available data for **MitoBADY**.

Property	Value
Chemical Formula	C35H26IP
Molecular Weight	604.47 g/mol [2]
Appearance	Crystalline solid (based on similar compounds)
Storage	Short term (days to weeks): 0 - 4°C; Long term (months to years): -20°C[2]
Solubility	Soluble in organic solvents such as DMSO

This data is compiled from vendor information and may vary. Always refer to the product-specific information provided by the supplier.

Recommended Disposal Protocol for MitoBADY

Given that **MitoBADY** contains a triphenylphosphonium component, which can be harmful, and a bisarylbutadiyne moiety, it should be treated as a chemical waste product. The following step-by-step guide outlines a general disposal procedure.

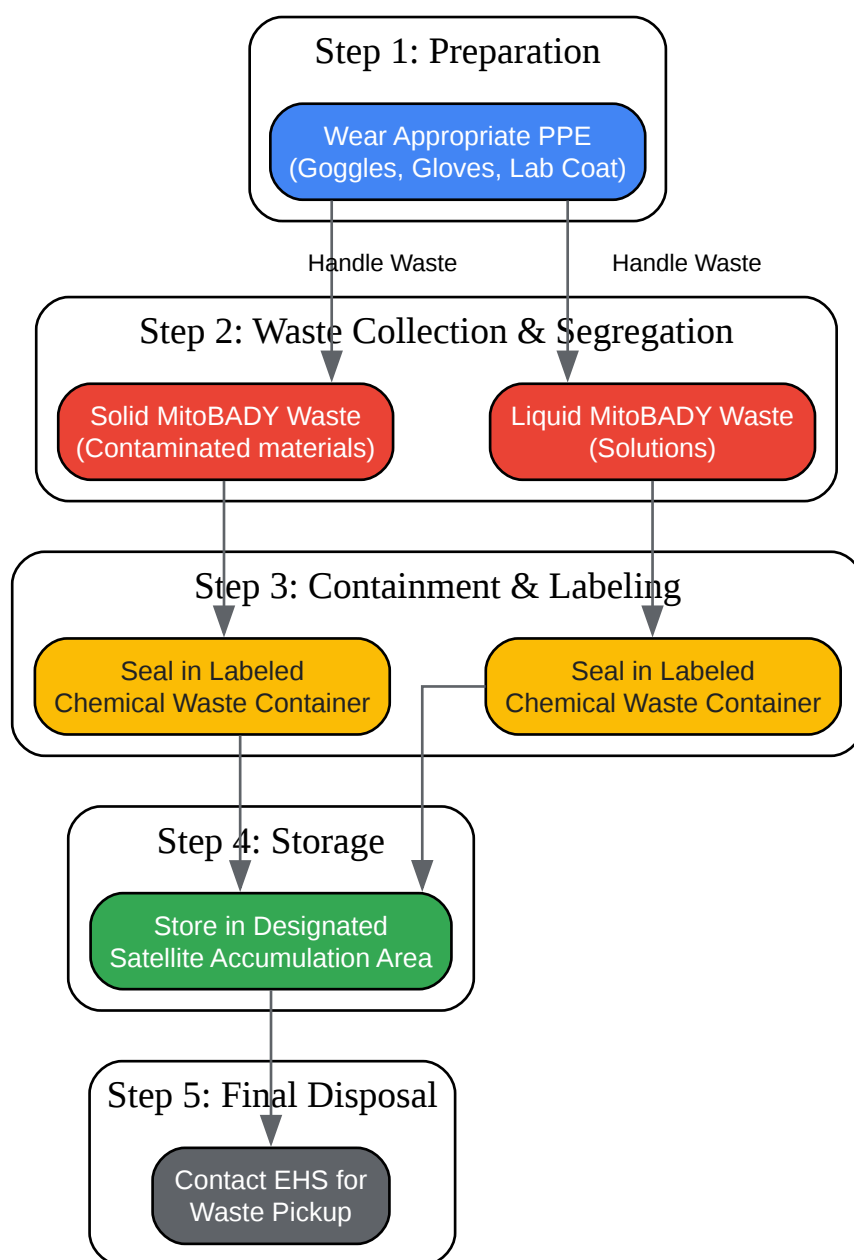
Important: This is a general guideline. Always consult and adhere to your institution's specific Environmental Health and Safety (EHS) protocols and local regulations for chemical waste disposal.

- Personal Protective Equipment (PPE): Before handling **MitoBADY** for disposal, ensure you are wearing appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
- Waste Segregation:
 - Solid Waste: Collect any unused or expired solid **MitoBADY**, along with any contaminated items such as weighing paper or pipette tips, in a clearly labeled, sealed container designated for chemical waste.
 - Liquid Waste: Solutions containing **MitoBADY** should be collected in a separate, sealed, and clearly labeled container for liquid chemical waste. Do not mix with other incompatible waste streams.

- **Labeling:** The waste container must be labeled with the words "Hazardous Waste," the full chemical name "**MitoBADY**," and any known hazard information (e.g., "Harmful if swallowed," "May cause skin irritation").
- **Storage:** Store the sealed waste container in a designated satellite accumulation area for hazardous waste. This area should be secure and away from general lab traffic.
- **Contact EHS for Pickup:** Once the waste container is full or ready for disposal, contact your institution's EHS office to arrange for a scheduled pickup. Do not dispose of **MitoBADY** down the drain or in the regular trash.

General Chemical Waste Disposal Workflow

The following diagram illustrates a standard workflow for the disposal of laboratory chemical waste like **MitoBADY**.



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General workflow for the disposal of **MitoBADY** chemical waste.

Disclaimer: The information provided here is intended as a general guide and is not a substitute for a formal Safety Data Sheet. It is imperative to contact the manufacturer or supplier of **MitoBADY** to request a specific SDS and to consult with your institution's Environmental Health and Safety department for detailed and compliant disposal procedures.

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References

- 1. MitoBADY | TargetMol [targetmol.com]
- 2. medkoo.com [medkoo.com]
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